

m-Xylene (CAS 108-38-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *m*-Xylene

Cat. No.: B151644

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties of ***m*-Xylene** (CAS 108-38-3), an aromatic hydrocarbon widely utilized as a solvent and an intermediate in the chemical industry. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical characteristics, metabolic pathways, and analytical methodologies.

Physicochemical Properties

***m*-Xylene**, also known as 1,3-dimethylbenzene, is a colorless, flammable liquid with a characteristic sweet odor.^[1] It is one of three isomers of dimethylbenzene, the others being *o*-xylene and *p*-xylene. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Unit	Reference
Molecular Formula	C ₈ H ₁₀	-	[2]
Molecular Weight	106.16	g/mol	[2]
CAS Number	108-38-3	-	[3]
Melting Point	-48	°C	[2][3]
Boiling Point	139	°C	[2][3]
Flash Point (Closed Cup)	25 - 27	°C	[3]
Density	0.86	g/cm ³ at 25 °C	[3]
Vapor Pressure	8	hPa at 20 °C	[3]
Vapor Density	3.66	(Air = 1)	[3]
Water Solubility	Insoluble	-	[4]
Lower Explosion Limit (LEL)	1.1	vol%	[3]
Upper Explosion Limit (UEL)	7	vol%	[3]

Experimental Protocols for Property Determination

The following sections detail the standardized methodologies for determining the key physicochemical properties of **m-Xylene**.

Flash Point Determination (ASTM D93)

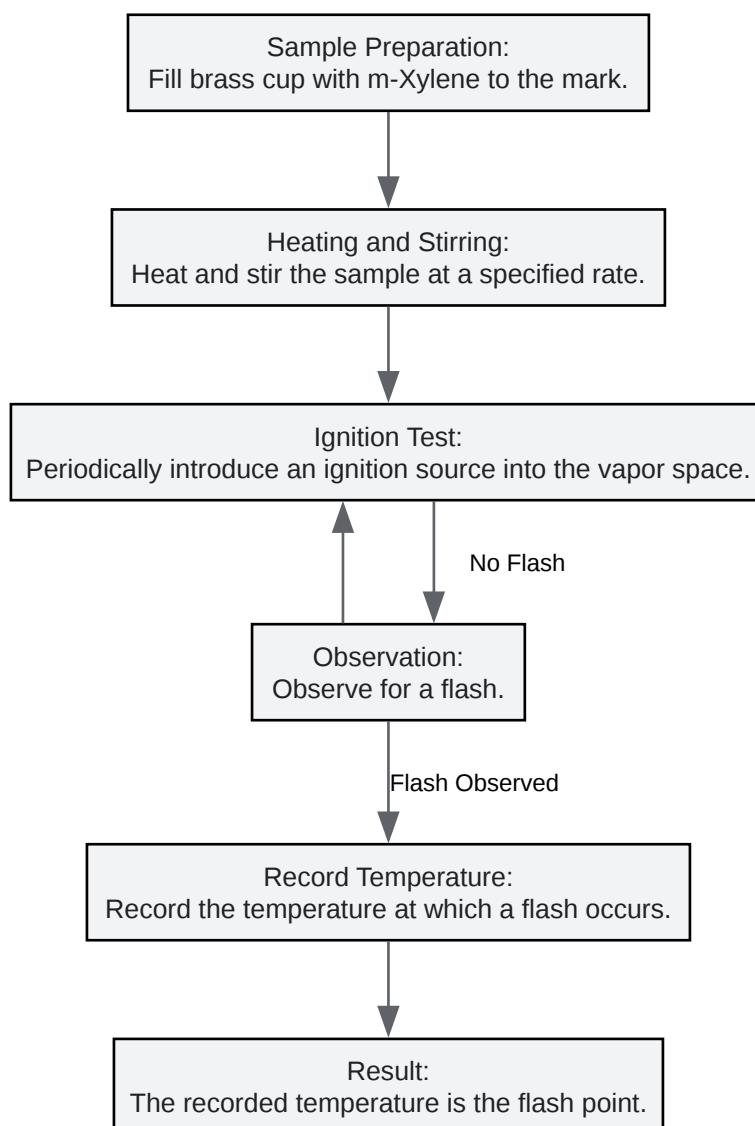
The flash point of **m-Xylene** is determined using the Pensky-Martens closed-cup method as standardized by ASTM D93.[5] This test is suitable for flammable liquids and provides a measure of the tendency of the substance to form a flammable mixture with air.[3][6][7][8]

Methodology:

- A brass test cup is filled with the **m-Xylene** sample to a specified level.

- The cup is closed with a lid that has openings for an ignition source and a stirrer.
- The sample is heated and stirred at a specified, constant rate.
- At regular temperature intervals, the stirring is stopped, and an ignition source is briefly introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Experimental Workflow for Flash Point Determination (ASTM D93)



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Workflow for ASTM D93 Flash Point Test.

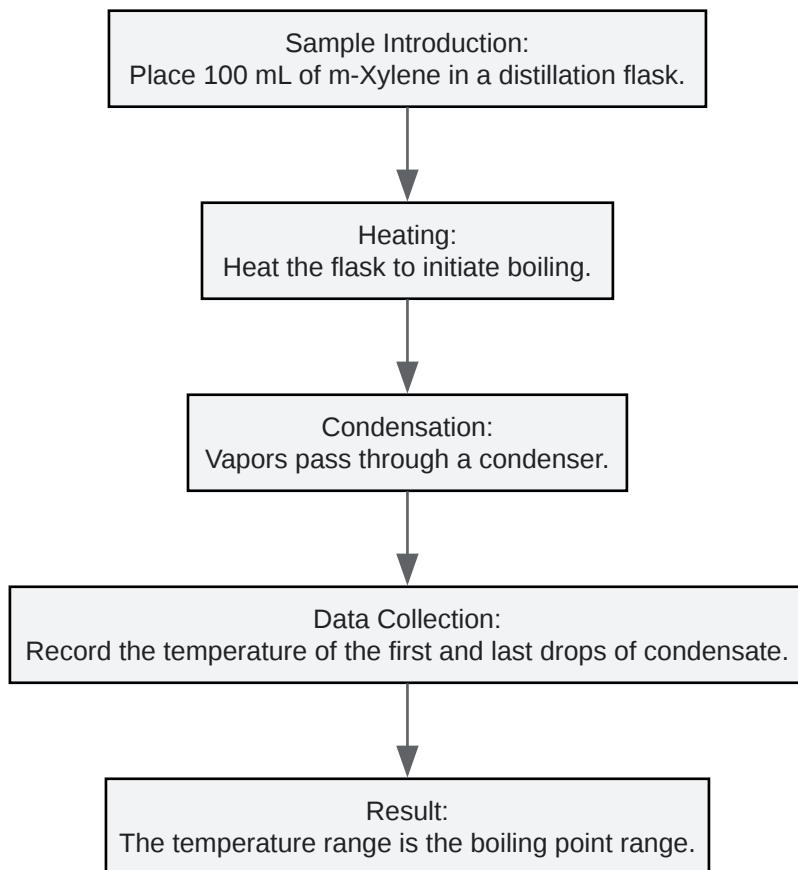
Boiling Point Determination (ASTM D1078)

The boiling point, or more accurately, the distillation range of **m-Xylene** is determined according to ASTM D1078.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) This method is applicable to volatile organic liquids.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- A 100 mL sample of **m-Xylene** is placed in a distillation flask.
- The flask is heated, and the vapor is passed through a condenser.
- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.
- The temperature is continuously monitored as the distillation proceeds.
- The temperature at which the last of the liquid evaporates from the bottom of the flask is the dry point. The range between the initial boiling point and the dry point constitutes the distillation range.

Experimental Workflow for Boiling Point Determination (ASTM D1078)



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Workflow for ASTM D1078 Boiling Point Test.

Vapor Pressure Determination (ASTM D5191)

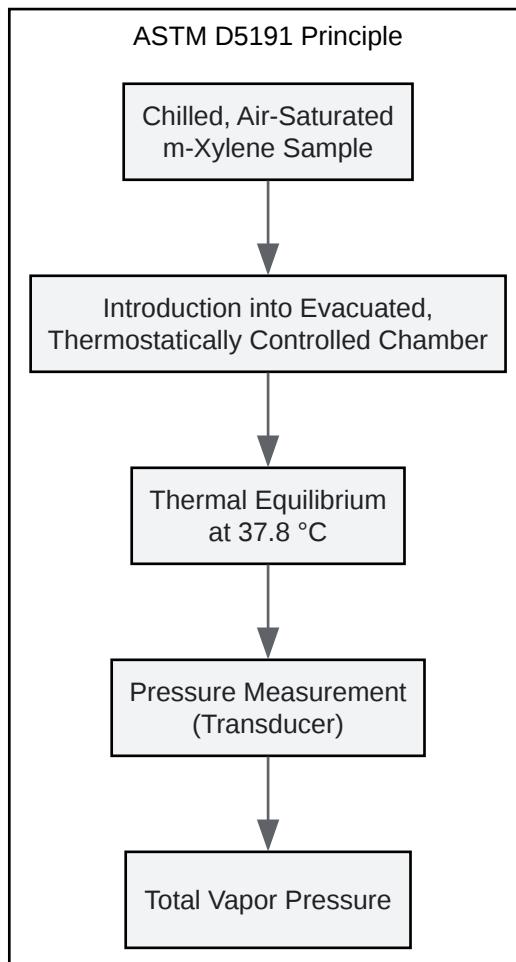
The vapor pressure of **m-Xylene** is determined using the "Mini Method" outlined in ASTM D5191.[6][12] This automated method is suitable for volatile liquid petroleum products.[6][12]

Methodology:

- A small, chilled, and air-saturated sample of **m-Xylene** is introduced into a thermostatically controlled, evacuated test chamber.
- The volume of the test chamber is five times that of the sample.
- The sample is allowed to reach thermal equilibrium at 37.8 °C (100 °F).

- The resulting pressure increase in the chamber, which is the total vapor pressure, is measured using a pressure transducer.[12]

Logical Relationship for Vapor Pressure Determination (ASTM D5191)



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Principle of ASTM D5191 Vapor Pressure Test.

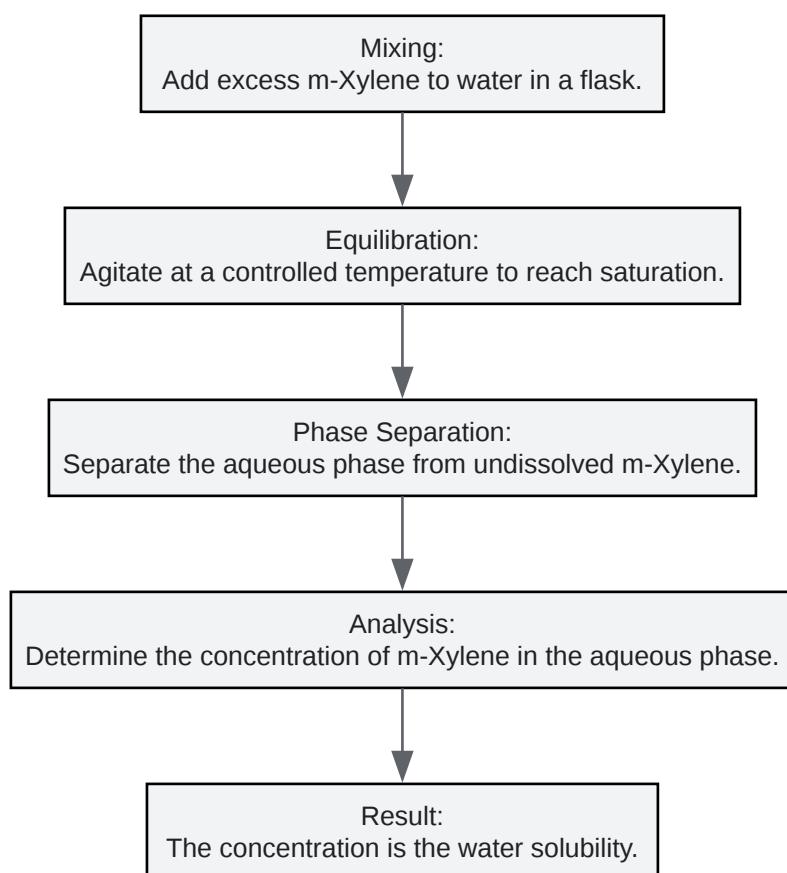
Water Solubility Determination (OECD 105)

The water solubility of **m-Xylene** is determined using the flask method as described in OECD Guideline 105, which is suitable for substances with solubilities above 10^{-2} g/L.[5][13][14]

Methodology:

- An excess amount of **m-Xylene** is added to a flask containing purified water.
- The flask is agitated at a temperature slightly above the test temperature to facilitate saturation.
- The mixture is then cooled to and maintained at the test temperature (e.g., 20 °C) for a sufficient period to allow equilibrium to be reached.
- The aqueous phase is separated from the undissolved **m-Xylene**, typically by centrifugation or filtration.
- The concentration of **m-Xylene** in the clear aqueous phase is determined using a suitable analytical method, such as gas chromatography.

Experimental Workflow for Water Solubility Determination (OECD 105)



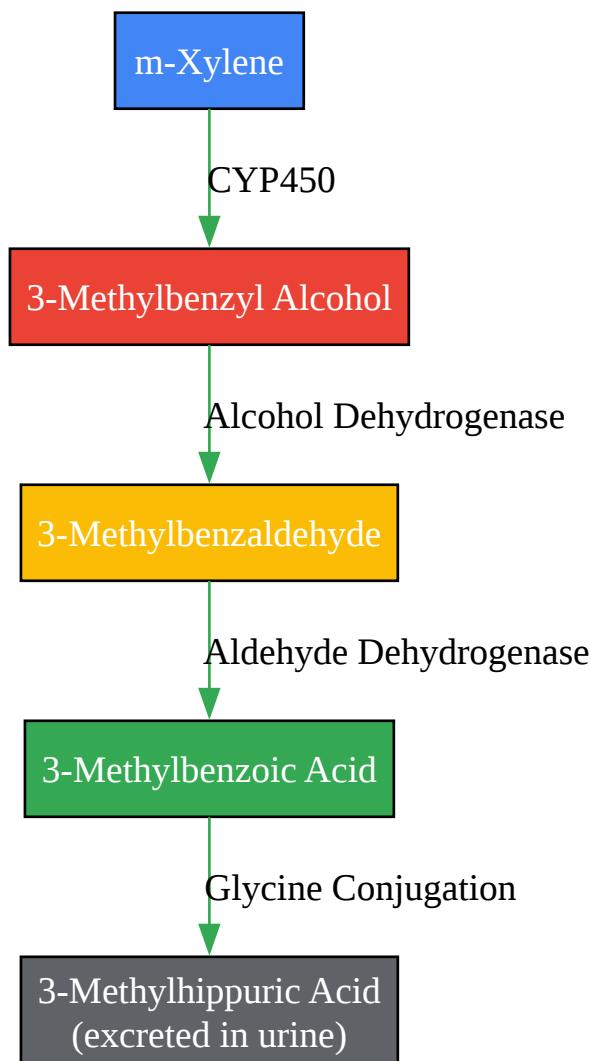
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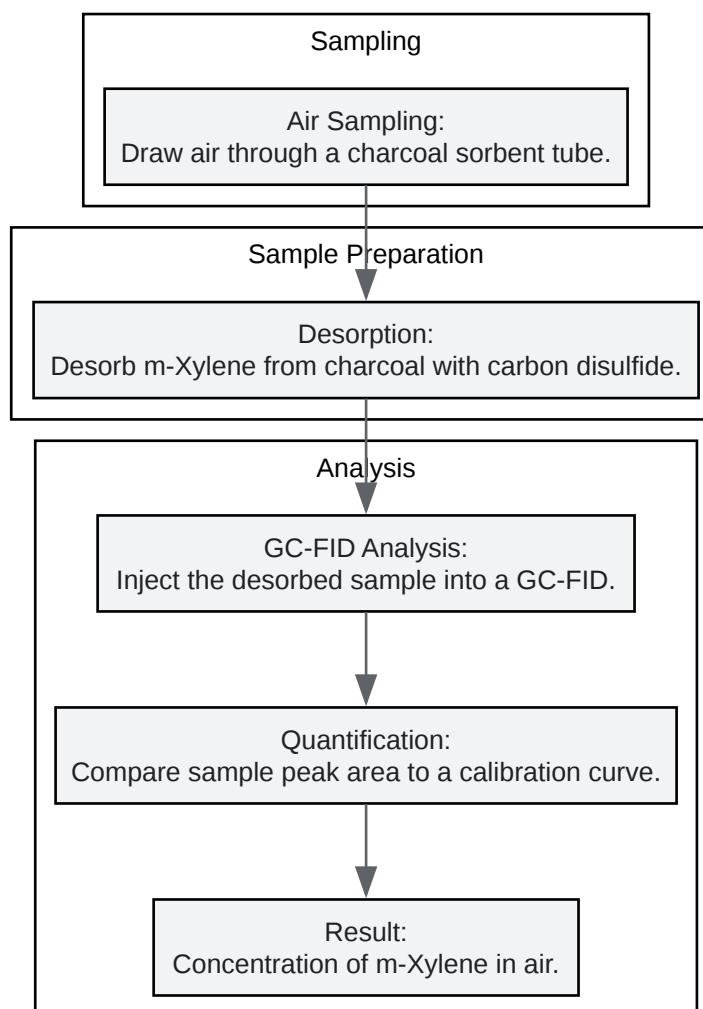
Workflow for OECD 105 Water Solubility Test.

Metabolic Pathway

m-Xylene is primarily metabolized in the liver by the cytochrome P450 (CYP) enzyme system. [15][16] The initial and major metabolic step involves the oxidation of one of the methyl groups to form 3-methylbenzyl alcohol. This is further oxidized to 3-methylbenzaldehyde and then to 3-methylbenzoic acid. The 3-methylbenzoic acid is subsequently conjugated with glycine to form 3-methylhippuric acid (m-methylhippuric acid), which is the principal metabolite excreted in the urine.

Signaling Pathway of **m-Xylene** Metabolism



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